

overview of applications for Nd-Ni based materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neodymium--nickel (2/7)

Cat. No.: B15486392

[Get Quote](#)

An In-depth Technical Guide to the Applications of Nd-Ni Based Materials

This technical guide provides a comprehensive overview of the applications of Neodymium-Nickel (Nd-Ni) based materials, targeting researchers, scientists, and professionals in drug development. The content covers key applications in hydrogen storage, catalysis, and electrochemistry, with a focus on quantitative data, detailed experimental protocols, and visualizations of relevant processes.

Overview of Applications

Nd-Ni based materials, a class of intermetallic compounds, exhibit a range of functional properties stemming from the combination of the rare-earth element Neodymium and the transition metal Nickel. These properties make them suitable for several high-technology applications. The primary areas of application include:

- **Hydrogen Storage:** Certain Nd-Ni alloys, particularly those with AB5-type crystal structures, are effective materials for the reversible storage of hydrogen. This makes them relevant for applications such as negative electrodes in Nickel-Metal Hydride (Ni-MH) batteries. The addition of Nd to these alloys can influence their hydrogen absorption/desorption kinetics and storage capacity.
- **Catalysis:** Nickel-based materials are well-known catalysts for various chemical reactions, including hydrogenation and reforming processes. The incorporation of Neodymium can

modify the catalytic activity and stability of these materials. Nd-Ni-O based perovskites, for instance, are explored for their catalytic properties.

- **Electrochemical Applications:** The electrochemical properties of Nd-Ni alloys lend themselves to applications in energy storage and sensing. This includes their use as electrode materials in supercapacitors and batteries, where their surface chemistry and structure play a crucial role.
- **Magnetic Materials:** While Neodymium is a key component in high-strength permanent magnets (Nd-Fe-B), its combination with nickel also results in materials with interesting magnetic properties, although this is a less explored area compared to Nd-Fe-B magnets.

Quantitative Data Presentation

The following tables summarize the quantitative data found for various Nd-Ni based and related materials across different applications.

Hydrogen Storage Properties

Alloy Composition	Crystal Structure	Max. Hydrogen Storage Capacity (wt%)	Absorption/Desorption Conditions	Reference
LaNi ₅	CaCu ₅ (AB ₅ type)	~1.4	Room temperature, < 1 MPa H ₂ pressure	[1][2]
MmNi _{4.22} Co _{0.48} Mn _{0.15} Al _{0.15}	CaCu ₅ (AB ₅ type)	~1.55 (5.78 H/M)	293 K	[3][4]
La _{0.6} Y _{0.05} Mg _{1.32} Ca _{1.03} Ni ₉	AB ₃ type	1.784	Room temperature, 10 MPa H ₂	[5]
La _{0.55} Ce _{0.45} Y ₂ Ni _{10.95} Mn _{0.45}	A ₂ B ₇ type	1.61	Room temperature, 0.23 MPa plateau pressure	[5]
(Mg ₂₄ Ni ₁₀ Cu ₂) ₉₅ Nd ₅	Nanocrystalline/Amorphous	Not specified	Not specified	[6]
Nd ₅ Mg ₄₁ Ni	Nd ₅ Mg ₄₁ , NdMg ₁₂ , NdMg ₃ , Mg ₂ Ni phases	4.464 (in 66s)	553 K	[7]

Note: "Mm" denotes Mischmetal, a mixture of rare-earth elements.

Electrochemical Performance

Material	Application	Key Performance Metric	Value	Electrolyte	Reference
$\text{La}_{0.78}\text{Ce}_{0.22}\text{Ni}_{4.40}\text{Co}_{0.60}\text{Mn}_{0.2}$	Ni-MH Battery Anode	Discharge Capacity at -40°C	243.6 mAh/g	Not specified	[8]
$(\text{La}, \text{Ce})(\text{Ni}, \text{Co}, \text{Mn}, \text{Al})_5$ (Low-Co)	Ni-MH Battery Anode	Max. Discharge Capacity	323.3 mAh/g	Not specified	[8]
$(\text{La}, \text{Ce})(\text{Ni}, \text{Mn}, \text{Al})_5$ (Co-free)	Ni-MH Battery Anode	Max. Discharge Capacity	317.4 mAh/g	Not specified	[8]
Ni-based materials	Supercapacitor	Specific Capacitance	Varies widely (e.g., up to ~ 1000 F/g)	Aqueous (e.g., KOH)	[9]
Ni-Bio-MOF	Electrochemical Sensor	Limit of Detection (LOD)	Not specified	Not specified	[10]

Magnetic Properties

Quantitative data for the magnetic properties of specific Nd-Ni intermetallic compounds were not readily available in the search results. The focus of research on Neodymium-containing magnetic materials is heavily concentrated on Nd-Fe-B alloys.

Mechanical Properties

Specific quantitative data for the Vickers hardness and elastic modulus of a range of Nd-Ni intermetallic compounds were not found in a consolidated table format in the search results. The determination of these properties generally follows standardized indentation methods.

Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis and characterization of Nd-Ni based materials.

Synthesis of Nd-Ni Intermetallic Compounds by Arc Melting

Objective: To synthesize polycrystalline Nd-Ni intermetallic compounds from high-purity elemental constituents.

Materials and Equipment:

- High-purity Neodymium (Nd) and Nickel (Ni) metals (e.g., >99.9% purity)
- Arc melting furnace with a water-cooled copper hearth and a non-consumable tungsten electrode
- High-purity Argon (Ar) gas supply
- Vacuum pump
- Digital balance

Procedure:

- **Preparation of Precursors:** Weigh the elemental Nd and Ni in the desired stoichiometric ratio to obtain the target intermetallic compound (e.g., for NdNi₅, a 1:5 molar ratio of Nd to Ni).
- **Furnace Setup:** Place the weighed elements together on the copper hearth of the arc melting furnace.
- **Purging the Chamber:** Seal the furnace chamber and evacuate it to a high vacuum (e.g., < 10⁻³ mbar) to remove atmospheric contaminants.
- **Inert Atmosphere:** Backfill the chamber with high-purity Argon gas to a pressure of about 1-1.5 bar.^[11]
- **Melting:** Initiate an electric arc between the tungsten electrode and the metal precursors. The high temperature of the arc will melt the elements. Keep the arc on for several seconds to

ensure complete melting and mixing.[\[3\]](#)

- Homogenization: Turn off the arc to allow the molten alloy to solidify into a "button". To ensure homogeneity, turn the button over and re-melt it several times (typically 3-5 times). Weigh the sample after each melting to check for any significant weight loss.[\[11\]](#)
- Cooling: After the final melting, allow the sample to cool down to room temperature under the inert argon atmosphere.
- Sample Retrieval: Once cooled, the furnace can be vented and the synthesized intermetallic button can be retrieved.

Synthesis of NdNiO₃ Perovskite Nanoparticles by Coprecipitation

Objective: To synthesize NdNiO₃ perovskite nanoparticles.[\[1\]](#)

Materials and Equipment:

- Neodymium(III) nitrate hexahydrate (Nd(NO₃)₃·6H₂O)
- Nickel(II) nitrate hexahydrate (Ni(NO₃)₃·6H₂O)
- Sodium hydroxide (NaOH)
- Polyethylene glycol (PEG) as a surfactant
- Distilled water
- Beakers, magnetic stirrer, pH meter
- Centrifuge
- Furnace for calcination

Procedure:

- **Precursor Solution:** Prepare aqueous solutions of $\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ and $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ in a 1:1 molar ratio in distilled water.
- **Surfactant Addition:** Add PEG to the precursor solution and stir to ensure it is well-dissolved. The PEG helps to control the particle size.[\[12\]](#)
- **Precipitation:** While stirring vigorously, slowly add a solution of NaOH as a precipitating agent until the pH of the mixture reaches a desired level to ensure the complete precipitation of metal hydroxides.
- **Aging and Washing:** Age the resulting precipitate for a period to allow for particle growth and stabilization. Subsequently, wash the precipitate multiple times with distilled water to remove excess ions. Centrifugation can be used to separate the precipitate from the supernatant.
- **Drying:** Dry the washed precipitate in an oven at a low temperature (e.g., 100°C) to remove the water. This step starts the conversion of hydroxides to oxides.[\[1\]](#)
- **Grinding:** Grind the dried powder to ensure homogeneity.
- **Calcination:** Calcine the ground powder in a furnace at a high temperature (e.g., 900°C) for several hours (e.g., 4 hours). This high-temperature treatment facilitates the formation of the NdNiO_3 perovskite phase.[\[1\]](#)[\[12\]](#)
- **Characterization:** The final product can be characterized using techniques like X-ray Diffraction (XRD) to confirm the perovskite phase.

Measurement of Hydrogen Storage Properties using a Sieverts Apparatus

Objective: To measure the pressure-composition-temperature (PCT) isotherms of a Nd-Ni based alloy to determine its hydrogen storage capacity and thermodynamic properties.

Materials and Equipment:

- Synthesized and activated Nd-Ni alloy powder
- Sieverts apparatus (volumetric setup)[\[13\]](#)

- High-purity hydrogen gas
- Vacuum pump
- Temperature-controlled sample holder

Procedure:

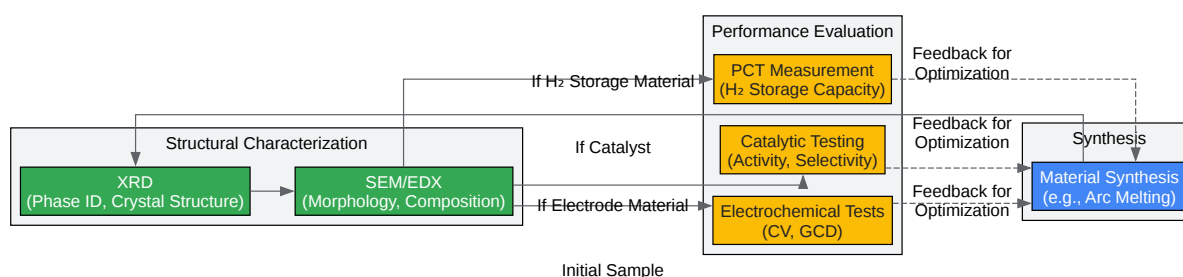
- **Sample Preparation and Loading:** Accurately weigh a known amount of the activated alloy powder and load it into the sample holder of the Sieverts apparatus.
- **Degassing:** Attach the sample holder to the apparatus and evacuate the system to a high vacuum to remove any adsorbed gases from the sample surface. This may involve heating the sample under vacuum.
- **Temperature Stabilization:** Bring the sample to the desired measurement temperature and allow it to stabilize.
- **Hydrogen Dosing:** Isolate the sample holder from a calibrated reference volume. Pressurize the reference volume with a known amount of hydrogen gas.
- **Equilibration:** Open the valve between the reference volume and the sample holder, allowing hydrogen to be absorbed by the sample. Monitor the pressure until it stabilizes, indicating that equilibrium has been reached.
- **Data Recording:** Record the final equilibrium pressure and temperature. The amount of hydrogen absorbed by the sample is calculated from the pressure drop in the system, taking into account the calibrated volumes and the equation of state for hydrogen.
- **Iterative Process:** Repeat steps 4-6 by incrementally adding more hydrogen to the system to obtain a series of data points for the absorption isotherm.
- **Desorption Isotherm:** To measure the desorption isotherm, the process is reversed by incrementally removing known amounts of hydrogen from the sample holder and recording the equilibrium pressures.

- Van't Hoff Plot: By measuring the PCT isotherms at several different temperatures, the enthalpy (ΔH) and entropy (ΔS) of hydride formation can be determined from a Van't Hoff plot ($\ln(P)$ vs. $1/T$).^[14]

Visualizations

This section provides diagrams for key processes and workflows related to Nd-Ni based materials, created using the Graphviz DOT language.

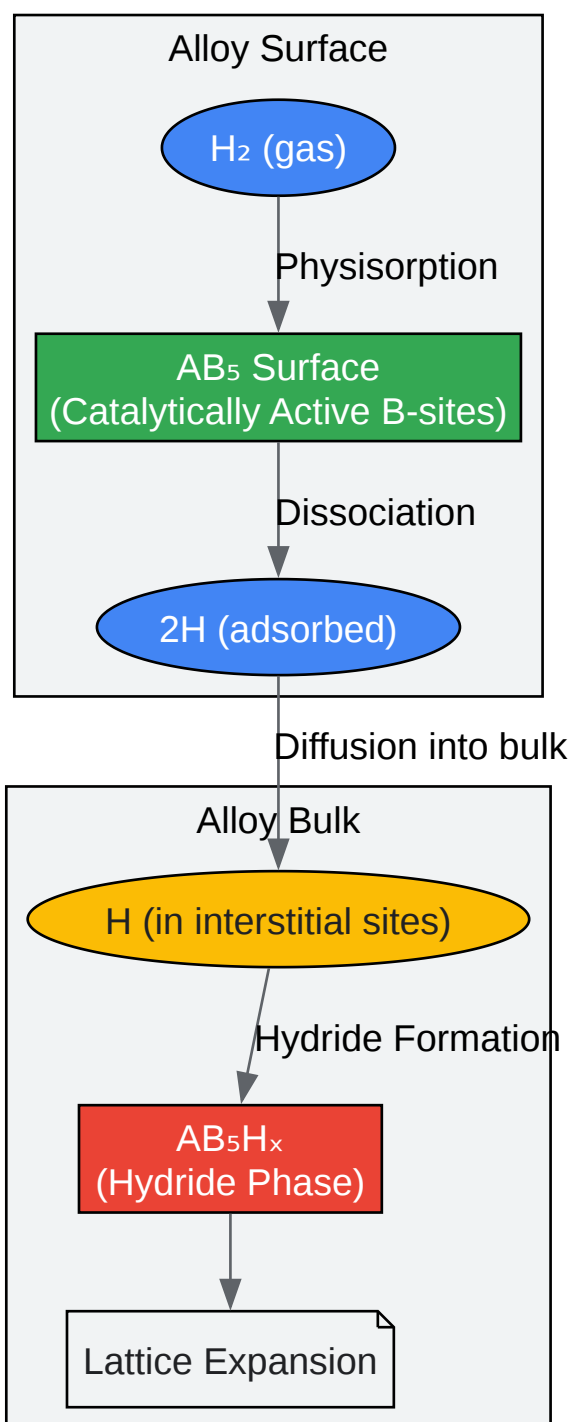
General Workflow for Materials Characterization



[Click to download full resolution via product page](#)

Caption: A general workflow for the synthesis and characterization of functional materials.

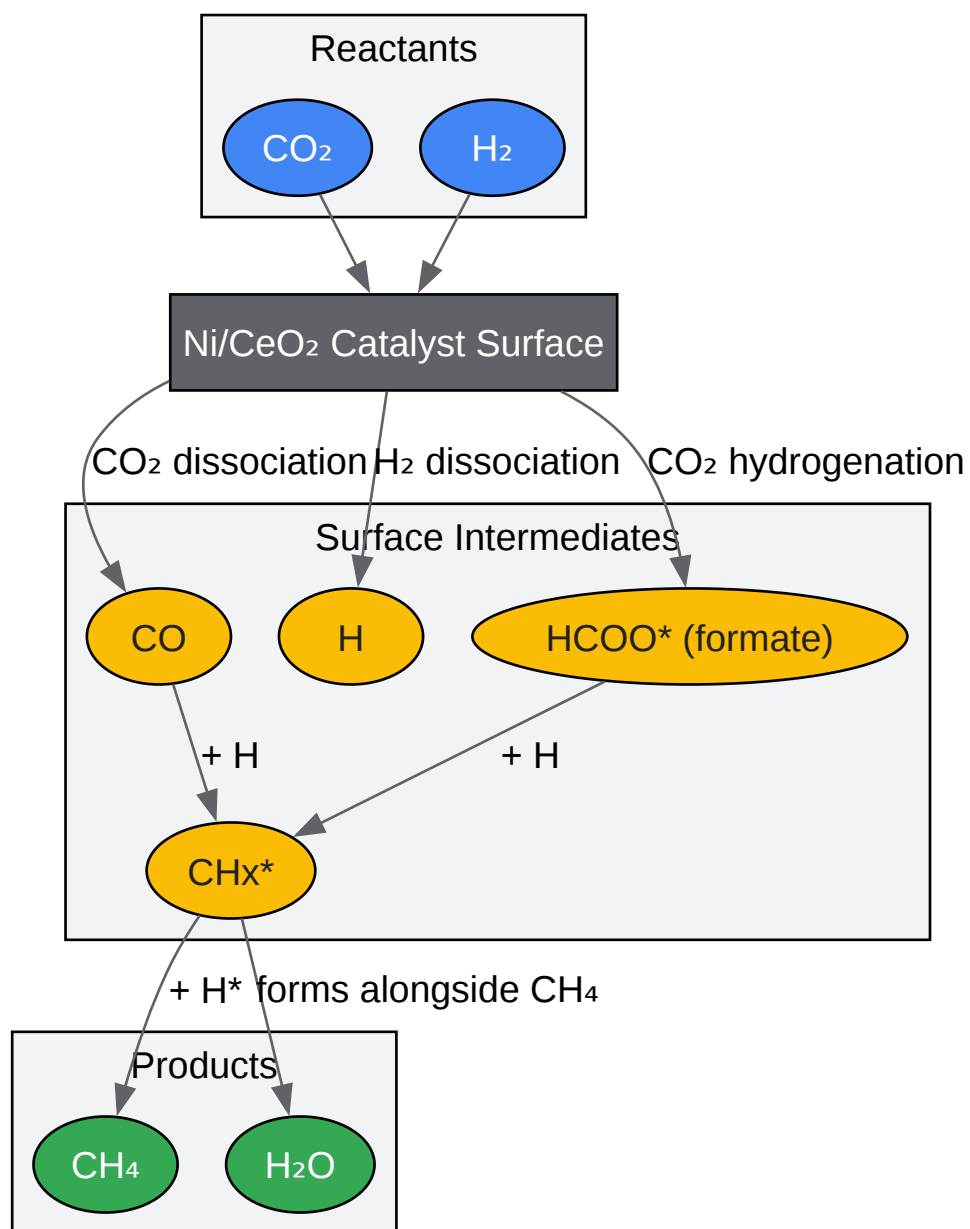
Hydrogen Absorption Mechanism in AB₅-Type Alloys



[Click to download full resolution via product page](#)

Caption: Mechanism of hydrogen absorption in AB₅-type intermetallic alloys.[15]

CO₂ Methanation Pathway on a Ni/CeO₂ Catalyst



[Click to download full resolution via product page](#)

Caption: Simplified reaction pathway for CO₂ methanation on a Ni/CeO₂ catalyst.[5][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hydrogen Absorption Reactions of Hydrogen Storage Alloy LaNi₅ under High Pressure [mdpi.com]
- 2. eprints.nottingham.ac.uk [eprints.nottingham.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. scribd.com [scribd.com]
- 8. DOT Language | Graphviz [graphviz.org]
- 9. Nickel-Based Electrocatalysts [ebrary.net]
- 10. researchgate.net [researchgate.net]
- 11. tdx.cat [tdx.cat]
- 12. mdpi.com [mdpi.com]
- 13. www1.eere.energy.gov [www1.eere.energy.gov]
- 14. Frontiers | Surface Properties of LaNi₅ and TiFe—Future Opportunities of Theoretical Research in Hydrides [frontiersin.org]
- 15. A Comprehensive Review on Hydrogen Absorption Behaviour of Metal Alloys Prepared through Mechanical Alloying [mdpi.com]
- To cite this document: BenchChem. [overview of applications for Nd-Ni based materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15486392#overview-of-applications-for-nd-ni-based-materials]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com